

How to dissolve and prepare AD186 for experiments

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Compound of Interest

Compound Name: AD186

Cat. No.: B11928748

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Application Notes and Protocols for AC-186

For Researchers, Scientists, and Drug Development Professionals

Introduction

AC-186 is a potent and selective non-steroidal estrogen receptor beta (ER β) agonist. Due to its high selectivity for ER β over ER α , it serves as a valuable tool for investigating the specific roles of ER β in various physiological and pathological processes. These application notes provide detailed protocols for the dissolution, preparation, and experimental use of AC-186, ensuring accurate and reproducible results in a laboratory setting.

Compound Information

A summary of the key properties of AC-186 is presented in the table below for quick reference.

Property	Value
Chemical Name	4-[4,4-Difluoro-1-(2-fluorophenyl)cyclohexyl]phenol
CAS Number	1421854-16-1[1]
Molecular Formula	C ₁₈ H ₁₇ F ₃ O
Molecular Weight	306.32 g/mol [1]
Purity	≥98% (as determined by HPLC)[1]
Appearance	Solid
Storage Temperature	Room Temperature (for solid compound)[1]

Dissolution and Preparation of Stock Solutions

Proper dissolution and storage of AC-186 are critical for maintaining its stability and ensuring accurate experimental concentrations.

Solubility Data

The solubility of AC-186 in dimethyl sulfoxide (DMSO) is provided in the following table.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	30.63[1]	100[1]

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of AC-186 in DMSO.

Materials:

- AC-186 (solid)
- Dimethyl sulfoxide (DMSO), anhydrous

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of AC-186 solid. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.063 mg of AC-186.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed AC-186. For a 10 mM solution, if you weighed 3.063 mg, add 1 mL of DMSO.
- **Mixing:** Gently vortex or sonicate the solution until the solid is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, the stock solution should be stable for several months.

Note: For cell-based assays, the final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Experimental Protocols

AC-186 has been utilized in various in-vitro assays to investigate its biological activity. Below are example protocols for common experiments.

In-Vitro Cell-Based Assay

This protocol outlines a general procedure for treating cultured cells with AC-186 to assess its effects on cellular responses.

Materials:

- Cultured cells of interest (e.g., BV-2 microglia, BEAS-2B epithelial cells)
- Complete cell culture medium

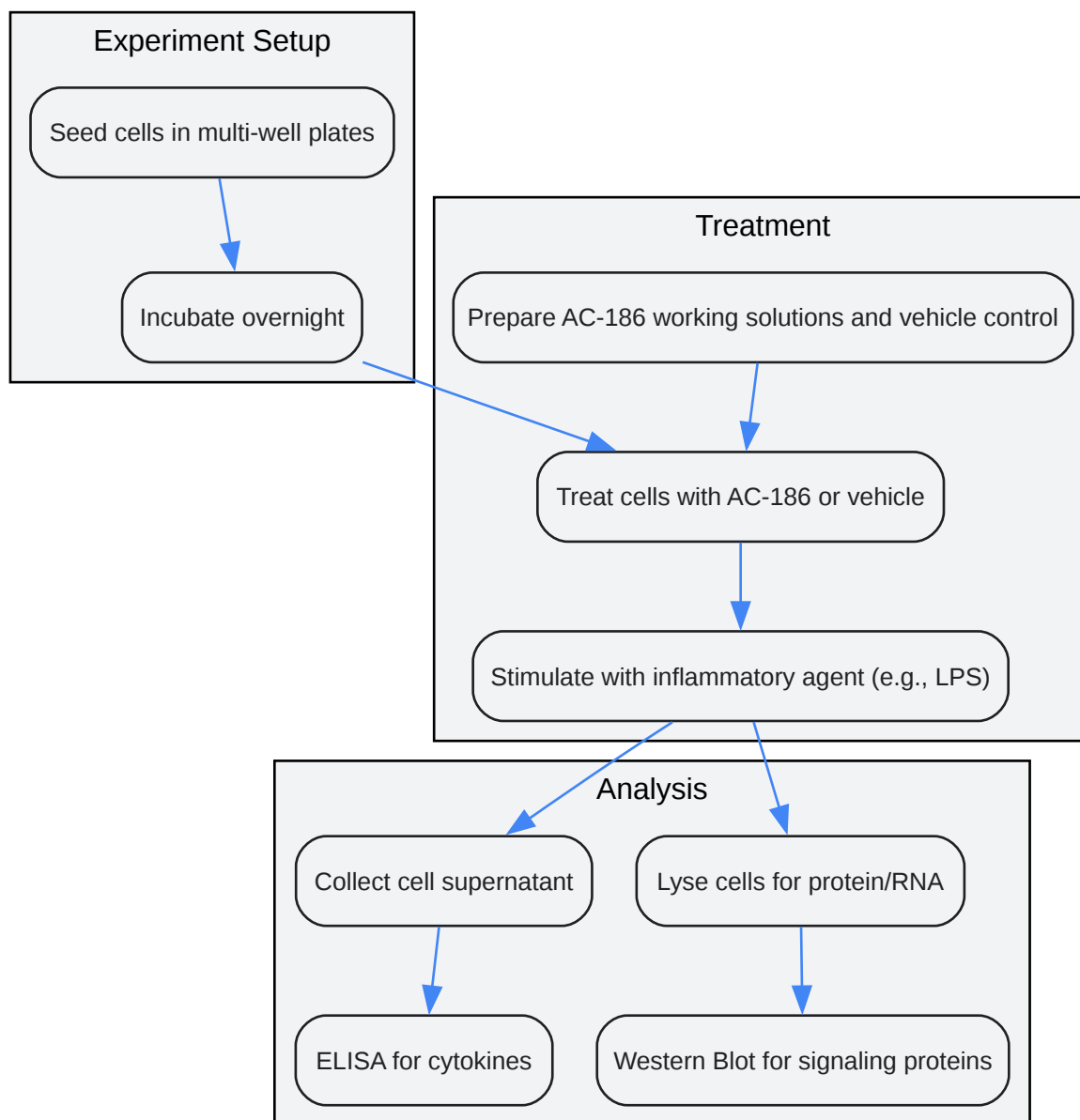
- AC-186 stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Multi-well cell culture plates

Procedure:

- **Cell Seeding:** Seed the cells in a multi-well plate at the desired density and allow them to adhere and grow overnight under standard culture conditions.
- **Preparation of Working Solutions:** Prepare serial dilutions of the AC-186 stock solution in complete cell culture medium to achieve the desired final concentrations (e.g., 0.1, 1, 5 μ M). Remember to prepare a vehicle control using the same final concentration of DMSO as in the highest AC-186 treatment group.
- **Cell Treatment:** Remove the old medium from the cells and wash once with PBS. Add the prepared working solutions of AC-186 or the vehicle control to the respective wells.
- **Incubation:** Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) under standard culture conditions.
- **Downstream Analysis:** Following incubation, the cells can be harvested and analyzed using various techniques, such as:
 - **Western Blotting:** To assess changes in protein expression levels (e.g., ER β , p-p65).
 - **ELISA:** To measure the secretion of cytokines or other signaling molecules.
 - **Reporter Gene Assays:** To determine the activation of specific signaling pathways.
 - **Cell Viability Assays:** To evaluate the cytotoxic effects of the compound.

Experimental Workflow for Investigating Anti-Inflammatory Effects

The following diagram illustrates a typical workflow for studying the anti-inflammatory properties of AC-186 in a cell-based model.



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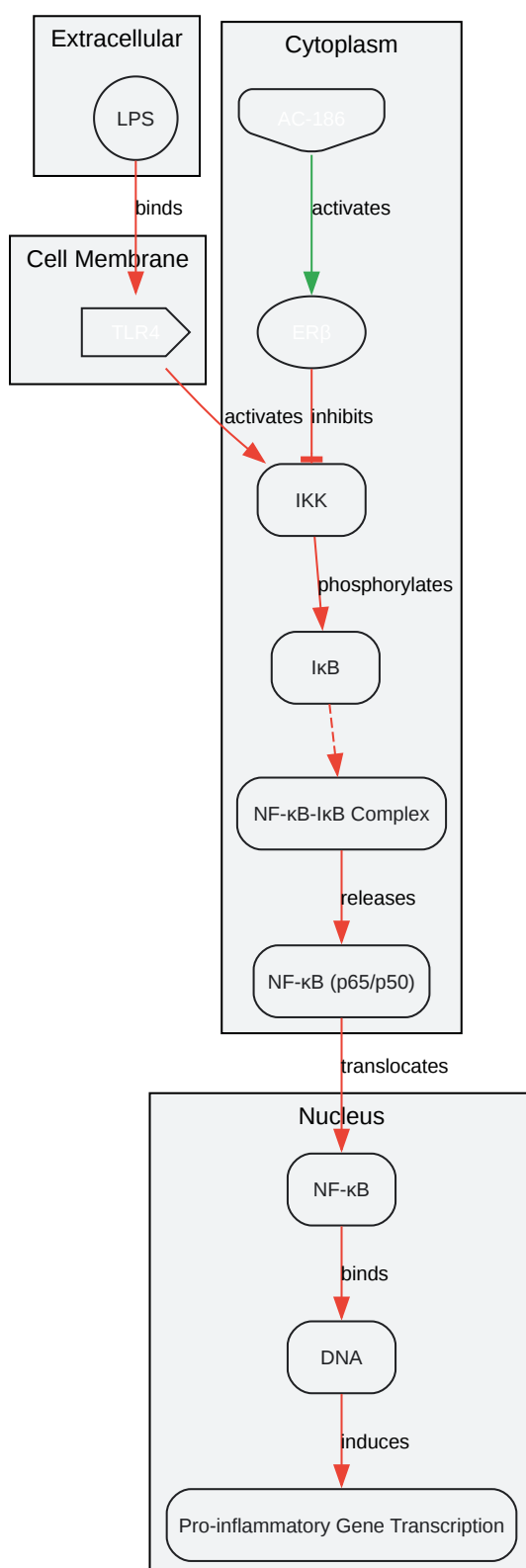
Workflow for studying AC-186's anti-inflammatory effects.

Signaling Pathway

AC-186 exerts its effects primarily through the activation of Estrogen Receptor Beta (ER β), which can modulate downstream signaling pathways, such as the NF- κ B pathway, to produce anti-inflammatory effects.

AC-186-Mediated Inhibition of the NF- κ B Signaling Pathway

The diagram below illustrates the proposed mechanism of action for AC-186 in inhibiting the pro-inflammatory NF- κ B signaling pathway.



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AC-186 inhibits NF-κB signaling via ERβ activation.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling AC-186.
- Handle the compound in a well-ventilated area.
- Refer to the Material Safety Data Sheet (MSDS) for complete safety information before use.

Disclaimer: This information is intended for research use only and is not for human or veterinary use. The protocols provided are for guidance and may require optimization for specific experimental conditions.

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References

- 1. AC 186 | Estrogen and Related Receptors | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
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